

physical and chemical properties of 5-iodoanthranilic acid

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Compound of Interest

Compound Name: 2-Amino-5-iodobenzoic acid

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A Comprehensive Technical Guide to 5-Iodoanthranilic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Iodoanthranilic acid, also known as **2-amino-5-iodobenzoic acid**, is a substituted aromatic compound with significant applications in organic synthesis and as an intermediate in the pharmaceutical and biochemical industries.^{[1][2]} Its structure, featuring an amino group, a carboxylic acid group, and an iodine atom on the benzene ring, imparts unique reactivity, making it a valuable building block for more complex molecules. This guide provides a detailed overview of the physical and chemical properties of 5-iodoanthranilic acid, experimental protocols for its synthesis and purification, and a summary of its key spectral data.

Physical and Chemical Properties

5-Iodoanthranilic acid is typically a yellow to light brown or purple crystalline powder.^{[1][2][3][4]} It is known to be light-sensitive and should be stored in a dark, dry place.^{[1][3][4]} The compound is incompatible with strong oxidizing agents and alkalis.^[1]

Physical Properties

The key physical properties of 5-iodoanthranilic acid are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₇ H ₆ INO ₂	[1] [2] [5]
Molecular Weight	263.03 g/mol	[1] [2] [5]
Appearance	Yellow to light brown or purple crystalline powder	[1] [2] [3] [4]
Melting Point	219-221 °C (with decomposition)	[1] [2] [3] [4]
Boiling Point	383.2 ± 37.0 °C (Predicted)	[3] [4] [6]
Density	~1.88 - 2.08 g/cm ³	[1] [3] [6]
Flash Point	185.6 °C	[1] [3]
Solubility	Soluble in methanol and alcohol; Insoluble in water.	[1] [3] [4]

Chemical Properties

The chemical properties and identifiers of 5-iodoanthranilic acid are detailed below.

Property	Value	Source
IUPAC Name	2-amino-5-iodobenzoic acid	[7] [8]
CAS Number	5326-47-6	[1] [2] [3]
pKa	4.59 ± 0.10 (Predicted)	[3] [6]
InChI Key	GOLGILSVWFKZRQ-UHFFFAOYSA-N	[3] [4]
Canonical SMILES	C1=CC(=C(C=C1I)C(=O)O)N	[9]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of 5-iodoanthranilic acid.

Technique	Key Data Points
¹ H NMR	In DMSO-d ₆ , characteristic peaks are observed around 7.95 ppm, 7.47 ppm, and 6.63 ppm.[10]
¹³ C NMR	Full spectral data is available in various databases.[11]
IR Spectroscopy	Key stretches correspond to N-H, C=O, and C-I bonds.[12]
Mass Spectrometry	The molecular ion peak is observed at m/z 263. [10]

Experimental Protocols

Synthesis of 5-Iodoanthranilic Acid via Iodination

This protocol is adapted from a well-established method for the iodination of anthranilic acid.

[13]

Materials:

- Anthranilic acid
- Concentrated hydrochloric acid (HCl)
- Iodine monochloride (ICl)
- Water
- Ice

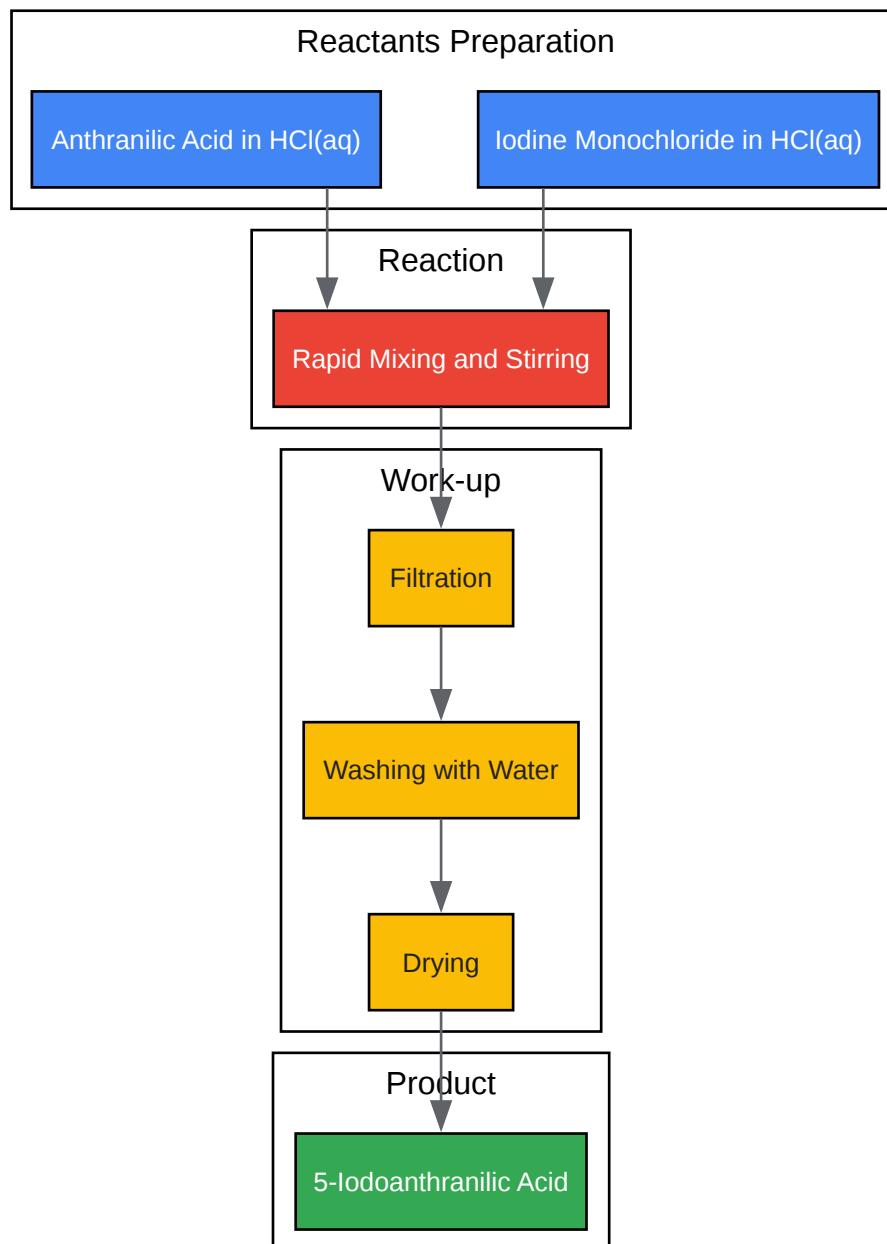
Procedure:

- In a 3-liter beaker, dissolve 110 g (0.8 mole) of anthranilic acid in 1 liter of water and 80 cc of concentrated hydrochloric acid. Cool the solution to 20°C.[13]
- In a separate 2-liter beaker, prepare a solution of iodine monochloride by diluting 140 cc of concentrated hydrochloric acid with 500 cc of cold water. Add crushed ice to bring the

temperature to 5°C.[13]

- Stirring vigorously, add 131 g (0.8 mole) of iodine monochloride to the hydrochloric acid solution over approximately two minutes.[13]
- Rapidly stir the cold iodine monochloride solution into the anthranilic acid solution. 5-Iodoanthranilic acid will precipitate almost immediately as a tan to violet solid. The temperature of the reaction mixture will rise to 18–22°C.[13]
- Continue stirring the mixture for one hour as it warms to room temperature.[13]
- Filter the precipitate using a Büchner funnel.[13]
- Wash the collected solid with three 100-cc portions of cold water.[13]
- Dry the product at 90–100°C. The expected yield is 185–189 g (88–90%).[13]

Synthesis of 5-Iodoanthranilic Acid

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Caption: Workflow for the synthesis of 5-iodoanthranilic acid.

Purification by Recrystallization of the Ammonium Salt

Crude 5-iodoanthranilic acid can be purified by recrystallizing its ammonium salt.[\[13\]](#)

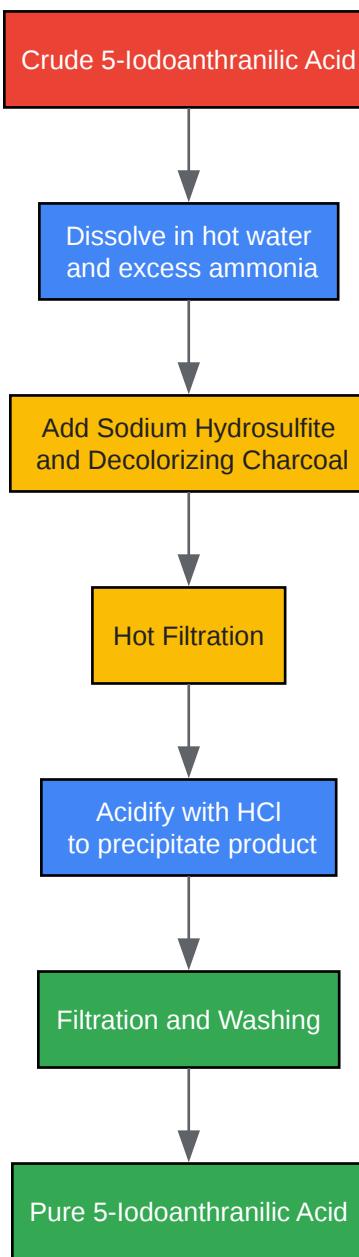
Materials:

- Crude 5-iodoanthranilic acid
- Concentrated ammonia solution
- Sodium hyrosulfite
- Decolorizing charcoal
- Hot water
- Dilute hydrochloric acid

Procedure:

- To 100 g of crude 5-iodoanthranilic acid in a beaker, add 200 cc of hot water.[\[13\]](#)
- Stir and add concentrated ammonia until the acid dissolves completely at 60°C and there is a slight excess of ammonia.[\[13\]](#)
- Add sodium hyrosulfite in small portions until no further bleaching is observed.[\[13\]](#)
- Add approximately 5 g of decolorizing charcoal, stir for three minutes, and filter the hot solution by suction.[\[13\]](#)
- Cool the filtrate to 20°C and slowly add dilute hydrochloric acid (1:1) with stirring until the solution is just acid to Congo red paper.[\[13\]](#)
- Filter the precipitated pure 5-iodoanthranilic acid, wash with cold water, and dry.[\[13\]](#)

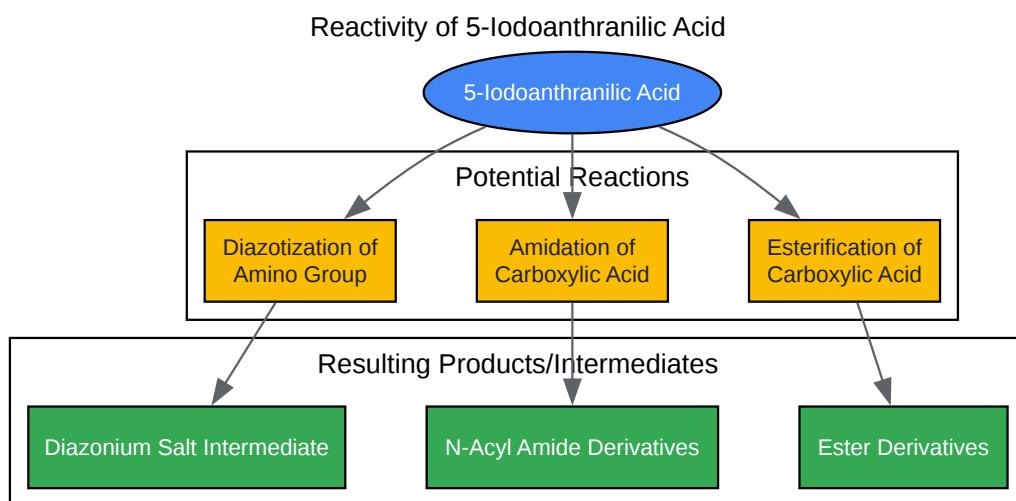
Purification of 5-Iodoanthranilic Acid

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Caption: Purification workflow for 5-iodoanthranilic acid.

Reactivity and Applications

5-Iodoanthranilic acid is a versatile intermediate in organic synthesis. The amino group can be diazotized and subsequently replaced, and the carboxylic acid can undergo typical reactions such as esterification and amidation. It serves as a precursor for the synthesis of other valuable compounds, including m-iodobenzoic acid.[14] Its derivatives are explored for various biological activities.[15]



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Caption: Logical relationship of 5-iodoanthranilic acid's reactivity.

Safety Information

5-Iodoanthranilic acid is classified as an irritant.[3] It is irritating to the eyes, respiratory system, and skin.[3][16] Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling this chemical.[16] Work should be conducted in a well-ventilated area.[1] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[3] If on skin, wash with plenty of water.[17]

This document is intended for informational purposes for qualified professionals and does not constitute a comprehensive safety guide. Always refer to the full Safety Data Sheet (SDS) before handling this chemical.

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